

Application Notes and Protocols for the Sulfonation of Quinoline

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Compound of Interest

Compound Name: *Quinoline-2-sulfonic acid*

Cat. No.: *B182390*

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Introduction

The sulfonation of quinoline is a classic electrophilic aromatic substitution reaction that yields valuable building blocks for the synthesis of various pharmaceutical agents and other functional materials. The position of sulfonation on the quinoline ring is highly dependent on the reaction conditions, primarily temperature. This document provides detailed experimental protocols for the synthesis of quinoline-8-sulfonic acid and quinoline-5-sulfonic acid, along with their characterization data and a method for their separation.

Data Presentation

The following table summarizes the key quantitative data for the sulfonation products of quinoline.

| Compound | Molecular Formula | Molecular Weight (g/mol) | Melting Point (°C) | Appearance |
|---------------------------|---|----------------------------|--------------------------------|--|
| Quinoline-8-sulfonic acid | C ₉ H ₇ NO ₃ S | 209.22 | >300 (decomposes)[1] [2] | Off-white to pale yellow crystalline powder[1] |
| Quinoline-5-sulfonic acid | C ₉ H ₇ NO ₃ S | 209.22 | Not reported | Not reported |

Experimental Protocols

I. Synthesis of Quinoline-8-sulfonic acid (Kinetic Product)

This protocol is optimized for the preferential formation of quinoline-8-sulfonic acid, the kinetically favored product.

Materials:

- Quinoline (10.0 g, 77.4 mmol)
- Fuming sulfuric acid (20% SO₃, 30 mL)
- Ice
- Distilled water
- 5 M Sodium hydroxide solution

Equipment:

- 250 mL three-necked round-bottom flask
- Reflux condenser
- Dropping funnel

- Magnetic stirrer with heating mantle
- Thermometer
- Büchner funnel and flask
- Beakers

Procedure:

- Reaction Setup: In a fume hood, equip a 250 mL three-necked round-bottom flask with a reflux condenser, a dropping funnel, and a thermometer. Place a magnetic stir bar in the flask.
- Addition of Sulfonating Agent: Add 30 mL of fuming sulfuric acid (20% SO₃) to the flask and begin stirring.
- Addition of Quinoline: Slowly add 10.0 g of quinoline to the stirred fuming sulfuric acid via the dropping funnel over a period of 30 minutes. The temperature of the reaction mixture will rise; maintain the temperature below 60°C by using an ice-water bath if necessary.
- Reaction: After the addition is complete, heat the reaction mixture to 120°C and maintain this temperature for 3 hours with continuous stirring.
- Work-up: Allow the reaction mixture to cool to room temperature. In a separate large beaker, prepare a mixture of 200 g of crushed ice and 200 mL of distilled water.
- Precipitation: Slowly and carefully pour the reaction mixture into the ice-water mixture with vigorous stirring. A precipitate of quinoline-8-sulfonic acid will form.
- Isolation: Cool the suspension in an ice bath for 30 minutes to ensure complete precipitation. Collect the solid product by vacuum filtration using a Büchner funnel.
- Washing: Wash the filter cake with two 50 mL portions of cold distilled water to remove excess sulfuric acid.
- Drying: Dry the product in a vacuum oven at 80°C to a constant weight.

- Yield: The expected yield of quinoline-8-sulfonic acid is approximately 11.5 g (71%).

II. Synthesis of Quinoline-5-sulfonic acid and Quinoline-8-sulfonic acid Mixture

Higher reaction temperatures favor the formation of a mixture of quinoline-5-sulfonic acid and quinoline-8-sulfonic acid.

Materials:

- Quinoline (10.0 g, 77.4 mmol)
- Fuming sulfuric acid (20% SO₃, 30 mL)
- Ice
- Distilled water

Equipment:

- Same as Protocol I

Procedure:

- Follow steps 1-3 of Protocol I.
- Reaction: After the addition of quinoline is complete, heat the reaction mixture to 220°C and maintain this temperature for 4 hours with continuous stirring.[3]
- Follow steps 5-9 of Protocol I to isolate the mixture of sulfonic acids.

III. Separation of Quinoline-5-sulfonic acid and Quinoline-8-sulfonic acid

This protocol utilizes the difference in solubility of the two isomers for their separation by fractional crystallization. Quinoline-8-sulfonic acid is less soluble in water than quinoline-5-sulfonic acid.

Materials:

- Mixture of quinoline-5-sulfonic acid and quinoline-8-sulfonic acid (from Protocol II)
- Distilled water

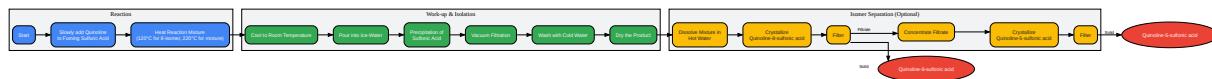
Equipment:

- Beakers
- Hot plate with magnetic stirrer
- Büchner funnel and flask

Procedure:

- Dissolution: Suspend the mixture of sulfonic acids in a minimal amount of hot distilled water. Add water portion-wise while heating and stirring until the solid just dissolves.
- Crystallization of Quinoline-8-sulfonic acid: Allow the solution to cool slowly to room temperature. Quinoline-8-sulfonic acid will crystallize out first due to its lower solubility.
- Isolation of Quinoline-8-sulfonic acid: Collect the crystals of quinoline-8-sulfonic acid by vacuum filtration and wash them with a small amount of cold water. Dry the product.
- Isolation of Quinoline-5-sulfonic acid: Concentrate the filtrate by heating to reduce the volume of water. Upon cooling, quinoline-5-sulfonic acid will crystallize out. Collect the crystals by vacuum filtration, wash with a small amount of cold water, and dry.

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